

# Ethyl alpha-bromophenylacetate molecular weight and formula

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## Compound of Interest

Compound Name: Ethyl alpha-bromophenylacetate

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## An In-depth Technical Guide to Ethyl $\alpha$ -Bromophenylacetate

This guide provides comprehensive information regarding the physicochemical properties and relevant experimental data for ethyl  $\alpha$ -bromophenylacetate, tailored for researchers, scientists, and professionals in drug development.

## Physicochemical Data Summary

The fundamental molecular properties of ethyl  $\alpha$ -bromophenylacetate are summarized below. This data is essential for experimental design, stoichiometric calculations, and analytical characterization.

Parameter	Value	References
Molecular Formula	C <sub>10</sub> H <sub>11</sub> BrO <sub>2</sub>	[1][2][3][4][5]
Molecular Weight	243.10 g/mol	[1][4][5][6]
Alternate Molecular Weight	243.097 g/mol	[2][3]
CAS Number	2882-19-1	[2][3][4][6]
IUPAC Name	ethyl 2-bromo-2-phenylacetate	[1]
Synonyms	Ethyl bromophenylacetate, Benzeneacetic acid, α-bromo-, ethyl ester	[1][2][3][4]
Density	1.389 g/mL at 25 °C	[6][7]
Boiling Point	89-92 °C at 0.9 mmHg	[7]
Refractive Index	n <sub>20</sub> /D >1.5390	[7]

## Experimental Protocols

Detailed methodologies for the synthesis and analysis of ethyl α-bromophenylacetate are critical for its application in research and development. Below are representative experimental protocols.

### Synthesis of Ethyl α-Bromophenylacetate via Hell-Volhard-Zelinsky Reaction

This protocol outlines a common laboratory-scale synthesis of ethyl α-bromophenylacetate.

- Materials:
  - Ethyl phenylacetate
  - N-Bromosuccinimide (NBS)
  - Azobisisobutyronitrile (AIBN) (catalyst)
  - Carbon tetrachloride (CCl<sub>4</sub>) (solvent)

- Sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Round-bottom flask, reflux condenser, dropping funnel, heating mantle, separatory funnel, rotary evaporator.
- Procedure:
  - In a round-bottom flask equipped with a reflux condenser and a dropping funnel, dissolve ethyl phenylacetate in carbon tetrachloride.
  - Add a catalytic amount of AIBN to the solution.
  - Heat the mixture to reflux.
  - Slowly add a solution of N-Bromosuccinimide in  $\text{CCl}_4$  through the dropping funnel.
  - Continue refluxing until the reaction is complete (monitored by TLC or GC).
  - Cool the reaction mixture to room temperature.
  - Filter the mixture to remove succinimide.
  - Wash the filtrate with a saturated sodium bicarbonate solution and then with brine.
  - Dry the organic layer over anhydrous magnesium sulfate.
  - Remove the solvent under reduced pressure using a rotary evaporator to yield crude ethyl  $\alpha$ -bromophenylacetate.
  - Purify the crude product by vacuum distillation.

### Analytical Characterization by Gas Chromatography-Mass Spectrometry (GC-MS)

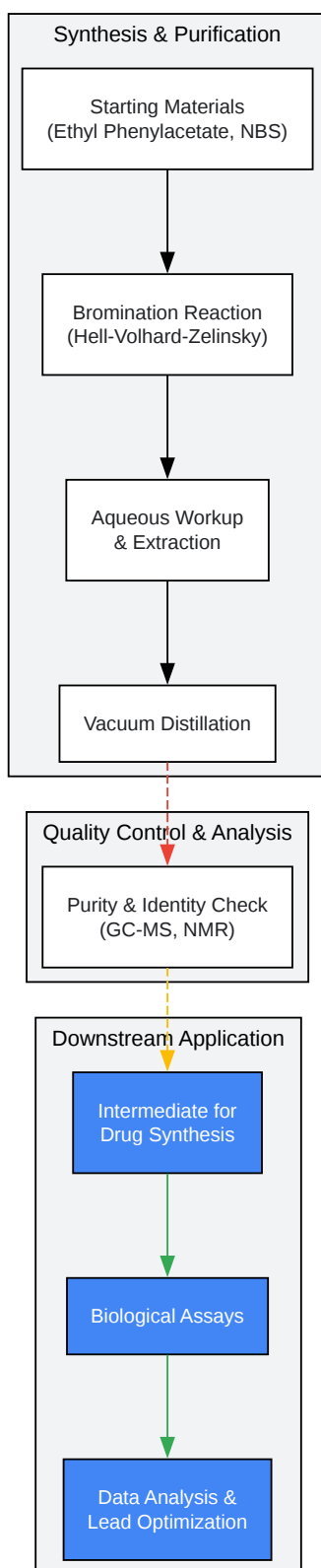
This protocol describes the analysis of ethyl  $\alpha$ -bromophenylacetate purity and identity.

- Instrumentation:

- Gas chromatograph coupled with a mass spectrometer.
- Capillary column (e.g., HP-5ms).
- GC Conditions:
  - Injector Temperature: 250 °C
  - Oven Program: Start at 100 °C, hold for 2 minutes, then ramp to 280 °C at 15 °C/min, and hold for 5 minutes.
  - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- MS Conditions:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Mass Range: m/z 40-400.
  - Source Temperature: 230 °C.
  - Quadrupole Temperature: 150 °C.
- Sample Preparation:
  - Prepare a 1 mg/mL solution of the synthesized ethyl  $\alpha$ -bromophenylacetate in dichloromethane.
  - Inject 1  $\mu$ L of the solution into the GC-MS system.
- Data Analysis:
  - The retention time of the major peak is compared with a known standard.
  - The mass spectrum is analyzed for the characteristic molecular ion peak and fragmentation pattern to confirm the structure.

## Workflow and Logical Relationships

The following diagram illustrates a typical workflow for the synthesis and subsequent utilization of ethyl  $\alpha$ -bromophenylacetate in a research context, such as in the development of novel therapeutic agents.



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Caption: Workflow from synthesis to application of ethyl  $\alpha$ -bromophenylacetate.

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## References

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